

Trisodium phosphate chemical properties and reactivity profile

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Compound of Interest

Compound Name: *Trisodium phosphate*

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An In-depth Technical Guide to the Chemical Properties and Reactivity Profile of **Trisodium Phosphate**

Abstract

Trisodium phosphate (TSP), with the chemical formula Na_3PO_4 , is an inorganic salt of phosphoric acid.[1][2][3] It is a white, crystalline, or granular solid that is highly soluble in water, producing a strongly alkaline solution.[1][2] This whitepaper provides a comprehensive overview of the chemical and physical properties of **trisodium phosphate**, its reactivity profile, and detailed experimental protocols for its characterization. This document is intended for researchers, scientists, and professionals in drug development and other technical fields who require a detailed understanding of this versatile compound.

Chemical and Physical Properties

Trisodium phosphate is commercially available in anhydrous form (Na_3PO_4) and various hydrated forms, most commonly as the dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$). The properties of these forms differ significantly, particularly their melting points and densities.

Physical Properties

The key physical properties of anhydrous and dodecahydrate **trisodium phosphate** are summarized in the table below.

Property	Anhydrous Trisodium Phosphate (Na_3PO_4)	Trisodium Phosphate Dodecahydrate ($\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$)
Molar Mass	163.94 g/mol	380.13 g/mol
Appearance	White, granular or crystalline solid	White or colorless hexagonal crystals
Melting Point	1,583 °C (decomposes)	73.4–77 °C
Boiling Point	Not applicable	100 °C (decomposes, loses water)
Density	2.536 g/cm ³ (at 17.5 °C)	1.62 g/cm ³ (at 20 °C)
Odor	Odorless	Odorless

Solubility

Trisodium phosphate is highly soluble in water and insoluble in ethanol. Its solubility in water increases with temperature.

Temperature (°C)	Solubility of Anhydrous TSP (g/100 mL)	Solubility of Dodecahydrate TSP (g/100 mL)
0	5.4	-
20	12	28.3
25	14.5	-
40	23.3	-
100	94.6	-

pH and Alkalinity

Aqueous solutions of **trisodium phosphate** are strongly alkaline due to the hydrolysis of the phosphate ion. The pH of a 1% solution is typically between 11.5 and 12.5. This high alkalinity

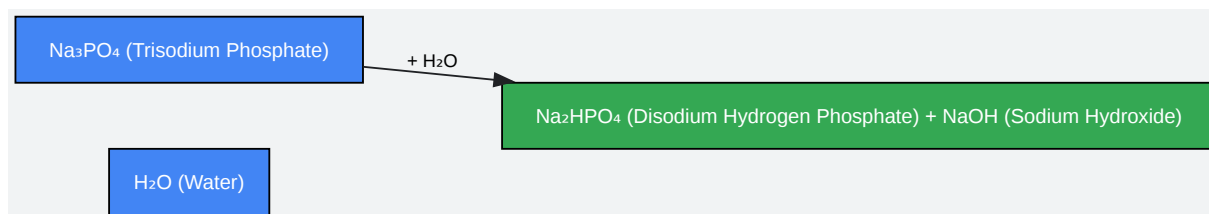
is responsible for many of its applications, such as in cleaning agents where it saponifies grease and oils.

Reactivity Profile

Trisodium phosphate is a stable compound under normal conditions but exhibits significant reactivity under specific circumstances.

Hydrolysis

In an aqueous solution, **trisodium phosphate** hydrolyzes to form disodium hydrogen phosphate and sodium hydroxide, which accounts for the solution's strong alkalinity.

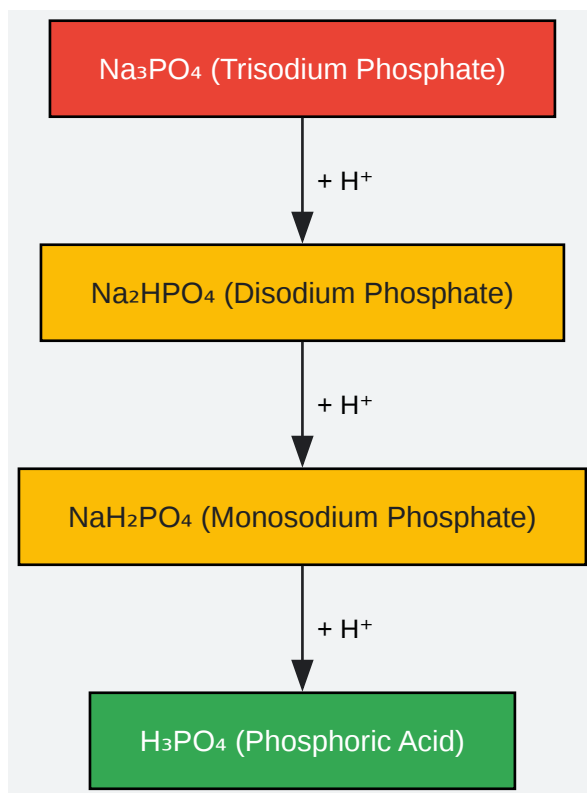


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Caption: Hydrolysis of **Trisodium Phosphate** in Water.

Neutralization with Acids

As a strong base, **trisodium phosphate** reacts vigorously with acids in an exothermic reaction to form disodium hydrogen phosphate, then monosodium hydrogen phosphate, and finally phosphoric acid.

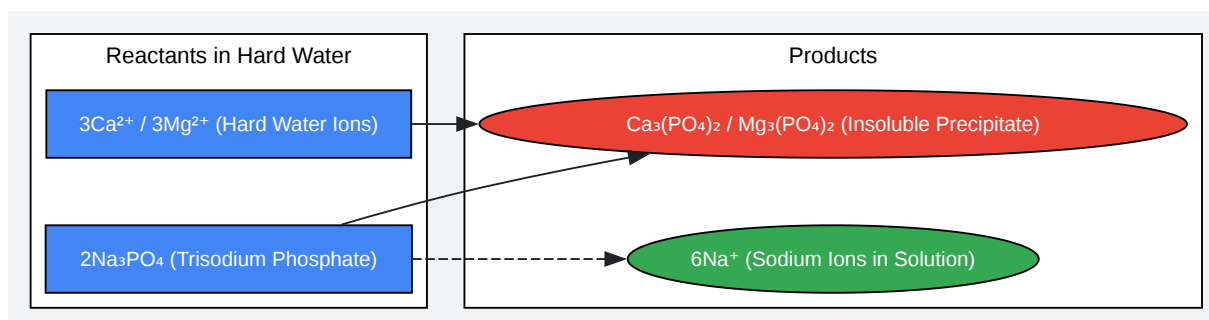


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Caption: Stepwise Neutralization of **Trisodium Phosphate**.

Water Softening

Trisodium phosphate is an effective water softener. It reacts with soluble calcium and magnesium salts, which are responsible for water hardness, to form insoluble precipitates of calcium phosphate and magnesium phosphate. These precipitates can then be removed.



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Caption: Water Softening via Precipitation of Hardness Ions.

Reactivity with Metals

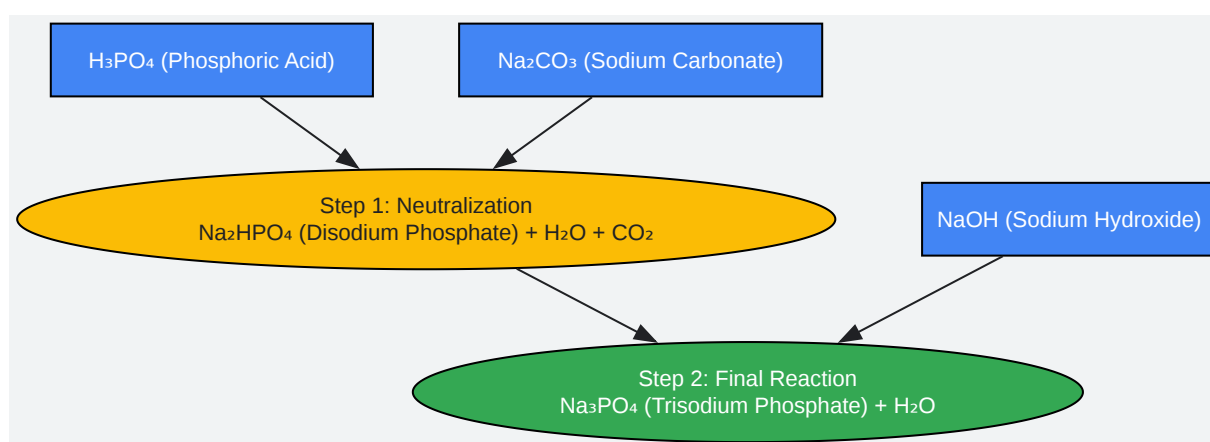
In the presence of water, **trisodium phosphate** solutions can be corrosive to some metals, such as aluminum and zinc. However, it is also used as a rust inhibitor and for cleaning and preparing metal surfaces for painting. As a flux, it is used in hard soldering of medical-grade copper plumbing, where it dissolves copper oxides at brazing temperatures.

Thermal Decomposition

Upon heating, **trisodium phosphate** decomposes and can produce toxic and corrosive fumes, including phosphorus oxides. The dodecahydrate form begins to lose its water of crystallization at temperatures around 75°C.

Synthesis and Production

Trisodium phosphate is produced commercially through the neutralization of phosphoric acid with a sodium base, typically sodium carbonate (soda ash) and sodium hydroxide (caustic soda). The process generally involves two steps.



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Caption: Two-Step Synthesis of **Trisodium Phosphate**.

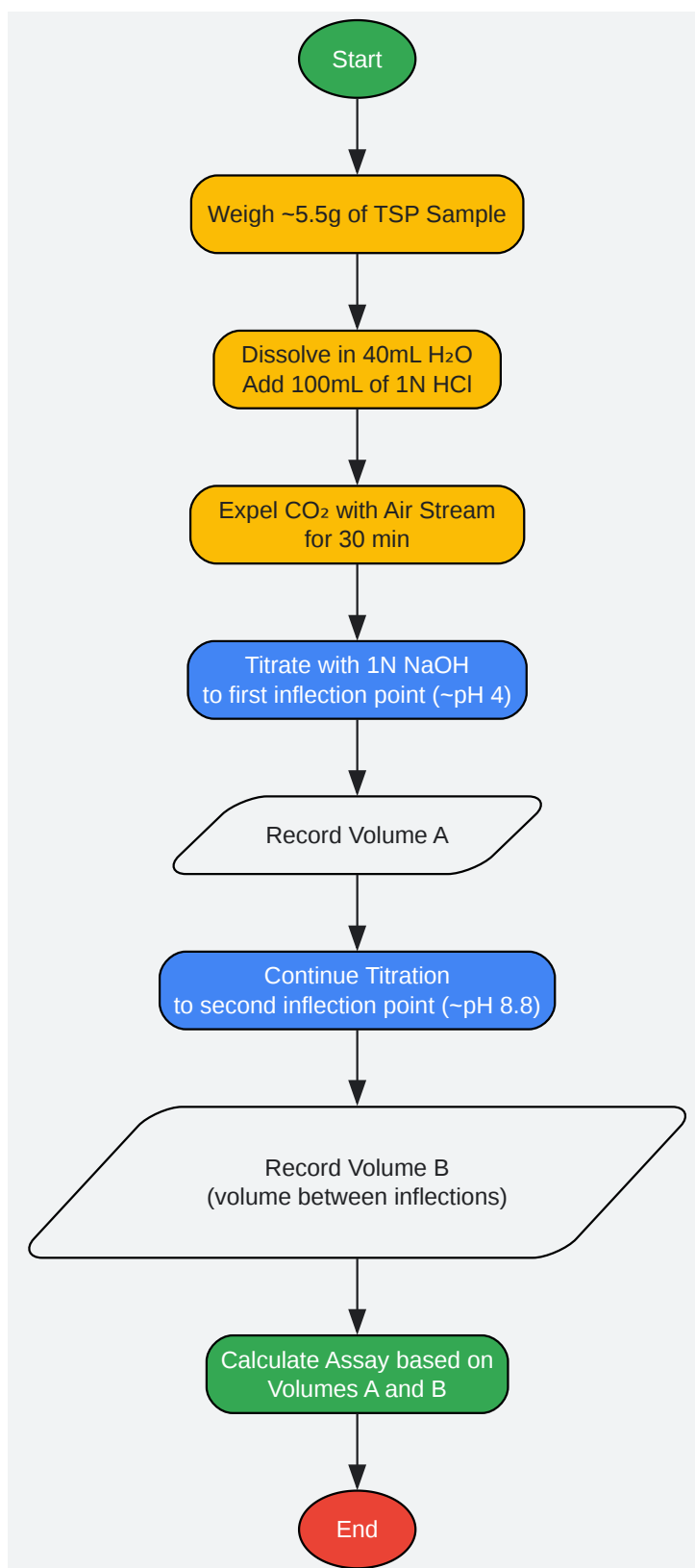
Experimental Protocols

Assay of Trisodium Phosphate (Potentiometric Titration)

This protocol is adapted from methods described by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and other analytical chemistry resources. It determines the purity of a **trisodium phosphate** sample.

Methodology:

- Preparation: Accurately weigh a quantity of the sample equivalent to approximately 5.5 g of anhydrous Na_3PO_4 .
- Dissolution: Dissolve the sample in 40 mL of deionized water in a 400-mL beaker. Add 100.0 mL of 1 N hydrochloric acid and stir until the sample is fully dissolved.
- CO_2 Expulsion: Pass a stream of carbon dioxide-free air through the solution for 30 minutes to expel any dissolved CO_2 .
- First Titration: Immerse the electrodes of a calibrated pH meter into the solution. Titrate the excess hydrochloric acid with 1 N sodium hydroxide until the first inflection point is reached, at approximately pH 4. Record the volume (A) of 1 N NaOH consumed.
- Second Titration: Continue the titration with 1 N sodium hydroxide until the second inflection point is reached, at approximately pH 8.8. Record the total volume of 1 N NaOH consumed from the start. Calculate the volume (B) of 1 N NaOH consumed between the first and second inflection points.
- Calculation:
 - If the volume of HCl consumed (proportional to A) is greater than or equal to twice the volume of NaOH for the second titration (B), then each mL of volume B is equivalent to 163.9 mg of Na_3PO_4 .
 - If A is less than 2B, then each mL of (A - B) is equivalent to 163.9 mg of Na_3PO_4 .



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Caption: Experimental Workflow for Potentiometric Titration of TSP.

Determination of Insoluble Substances

This protocol provides a method for quantifying insoluble impurities in a **trisodium phosphate** sample.

Methodology:

- **Dissolution:** Dissolve a sample portion equivalent to 10.0 g of anhydrous **trisodium phosphate** in 100 mL of hot water.
- **Filtration:** Filter the solution through a tared filtering crucible.
- **Washing:** Wash the insoluble residue collected in the crucible with hot water.
- **Drying:** Dry the crucible and residue at 105°C for 2 hours.
- **Weighing:** Cool the crucible in a desiccator and weigh it. The difference between the final and initial (tared) weight of the crucible is the mass of the insoluble substances.

Safety and Handling

Trisodium phosphate is a strong irritant. Contact with skin, eyes, and the respiratory tract should be avoided. Ingestion can cause burns to the mouth, throat, and stomach. When handling **trisodium phosphate** powder or solutions, appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection if dust is present, should be worn. It should be stored in a cool, dry, well-ventilated place away from acids and reactive metals.

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